

Diethanolamine cetyl phosphate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethanolamine cetyl phosphate*

Cat. No.: *B14479734*

[Get Quote](#)

An In-Depth Technical Guide to Diethanolamine Cetyl Phosphate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethanolamine cetyl phosphate is a versatile amphiphilic compound widely utilized in the cosmetic and pharmaceutical industries as a primary emulsifier and stabilizer. Its unique molecular architecture, comprising a lipophilic cetyl chain and a hydrophilic diethanolamine phosphate headgroup, enables the formation of stable oil-in-water emulsions. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and analytical methodologies related to **diethanolamine cetyl phosphate**. Detailed experimental protocols for its synthesis, characterization, and performance evaluation are presented, alongside a discussion of its applications and safety considerations. This document is intended to serve as a valuable resource for researchers, scientists, and formulation professionals engaged in the development of emulsion-based products.

Chemical Structure and Properties

Diethanolamine cetyl phosphate is the salt formed from the neutralization of cetyl phosphate with diethanolamine. The lipophilic portion of the molecule is the C16 alkyl chain of cetyl

alcohol, while the hydrophilic portion consists of the phosphate group and the diethanolamine moiety. This amphiphilic nature is the basis for its surface-active properties.

Chemical Structure:

- IUPAC Name: hexadecyl dihydrogen phosphate; 2-(2-hydroxyethylamino)ethanol[1]
- CAS Number: 69331-39-1, 65122-24-9, 90388-14-0 (These variations may represent different salt stoichiometries or mixtures)[1][2]
- Molecular Formula: $C_{20}H_{46}NO_6P$ [1][2]
- Molecular Weight: 427.56 g/mol

The structure combines a hydrophobic tail (cetyl group) that orients towards the oil phase and a hydrophilic head (diethanolamine phosphate) that interacts with the aqueous phase in an emulsion.

Physicochemical Properties

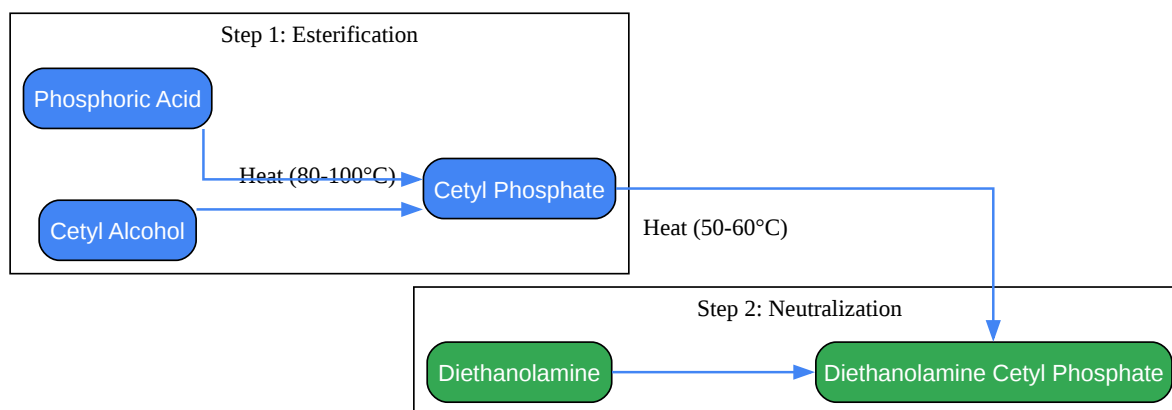
A summary of the key physicochemical properties of **diethanolamine cetyl phosphate** is provided in the table below.

Property	Value	Reference(s)
Appearance	White to off-white waxy solid or creamy consistency.	[3]
Molecular Weight	427.56 g/mol	
Melting Point	45-55 °C	[2]
Solubility	Dispersible in water and oils.	[2]
HLB Value	Approximately 12-14	[2]
pKa	Data not readily available. The phosphate group will have multiple pKa values, and the amine group will have its own pKa.	
LogP (octanol/water)	~3.2 (estimated)	[1]
Critical Micelle Concentration (CMC)	0.1–0.5 mM (aqueous)	[2]

Synthesis of Diethanolamine Cetyl Phosphate

The synthesis of **diethanolamine cetyl phosphate** is typically a two-step process:

- **Esterification:** Cetyl alcohol is reacted with a phosphorylating agent, such as phosphoric acid or phosphorus pentoxide, to form cetyl phosphate.
- **Neutralization:** The resulting cetyl phosphate is then neutralized with diethanolamine to form the final salt.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **diethanolamine cetyl phosphate**.

Detailed Experimental Protocol: Synthesis

This protocol is a general guideline based on established chemical principles for the synthesis of alkyl phosphates.

Materials:

- Cetyl alcohol
- Phosphorus pentoxide (P_2O_5) or Polyphosphoric acid (PPA)
- Diethanolamine
- Toluene (or other suitable inert solvent)
- Deionized water
- Sodium hydroxide (for pH adjustment if necessary)

- Hydrochloric acid (for titration)
- Suitable reaction vessel with overhead stirrer, thermometer, and condenser

Procedure:

Step 1: Esterification to form Cetyl Phosphate

- In a clean, dry reaction vessel, melt cetyl alcohol under a nitrogen atmosphere.
- Slowly add phosphorus pentoxide or polyphosphoric acid to the molten cetyl alcohol with vigorous stirring. The molar ratio of cetyl alcohol to P_2O_5 is typically around 3:1 to produce a mixture of mono- and di-cetyl phosphates. The reaction is exothermic, so the addition rate should be controlled to maintain the temperature between 80-90°C.
- After the addition is complete, continue to stir the mixture at 90-100°C for 2-4 hours until the reaction is complete (as determined by monitoring the acid value).
- Cool the reaction mixture to approximately 60°C.

Step 2: Neutralization with Diethanolamine

- Slowly add diethanolamine to the cetyl phosphate mixture with continuous stirring. The amount of diethanolamine added should be sufficient to neutralize the acidic phosphate esters to the desired pH (typically 6.5-7.5).
- The neutralization reaction is also exothermic. Maintain the temperature at 50-60°C during the addition.
- After all the diethanolamine has been added, continue to stir the mixture for 1-2 hours at 60°C to ensure complete neutralization.
- The final product is a waxy solid or paste at room temperature.

Purification:

- The product can be used as is in many formulations. For higher purity, unreacted starting materials can be removed by vacuum distillation or by washing with a suitable solvent.

Analytical Methods for Characterization

Titration for Acid and Amine Value

Acid Value Titration (for Cetyl Phosphate intermediate):

- Principle: To determine the amount of free acidic phosphate groups. A known weight of the sample is dissolved in a suitable solvent and titrated with a standardized solution of potassium hydroxide (KOH).
- Procedure:
 - Weigh accurately about 1 g of the cetyl phosphate sample into a 250 mL flask.
 - Add 50 mL of a neutralized ethanol/ether mixture (1:1 v/v).
 - Add a few drops of phenolphthalein indicator.
 - Titrate with standardized 0.1 N alcoholic KOH solution until a persistent pink color is observed.
 - Calculate the acid value (mg KOH/g) using the formula: $\text{Acid Value} = (V * N * 56.1) / W$ where V = volume of KOH solution (mL), N = normality of KOH solution, and W = weight of the sample (g).

Amine Value Titration (for final product):

- Principle: To determine the amount of free and neutralized diethanolamine. A known weight of the sample is dissolved in a suitable solvent and titrated with a standardized solution of hydrochloric acid (HCl).
- Procedure:
 - Weigh accurately about 1 g of the **diethanolamine cetyl phosphate** sample into a 250 mL flask.
 - Dissolve the sample in 50 mL of a suitable solvent mixture (e.g., isopropanol and water).
 - Add a few drops of a suitable indicator (e.g., methyl red).

- Titrate with standardized 0.1 N HCl solution until the endpoint is reached (color change).
- The amine content can be calculated based on the volume of HCl consumed.

Chromatographic Analysis

Gas Chromatography (GC) for Residual Starting Materials:

- Principle: To quantify residual cetyl alcohol and diethanolamine. The sample is dissolved in a suitable solvent and injected into a gas chromatograph.
- Typical Conditions:
 - Column: A polar capillary column is suitable for amine analysis. A non-polar column can be used for cetyl alcohol.
 - Detector: Flame Ionization Detector (FID).
 - Injector and Detector Temperatures: Typically 250-300°C.
 - Oven Temperature Program: A temperature gradient is used to separate the components.
 - Quantification: An internal standard method is recommended for accurate quantification.

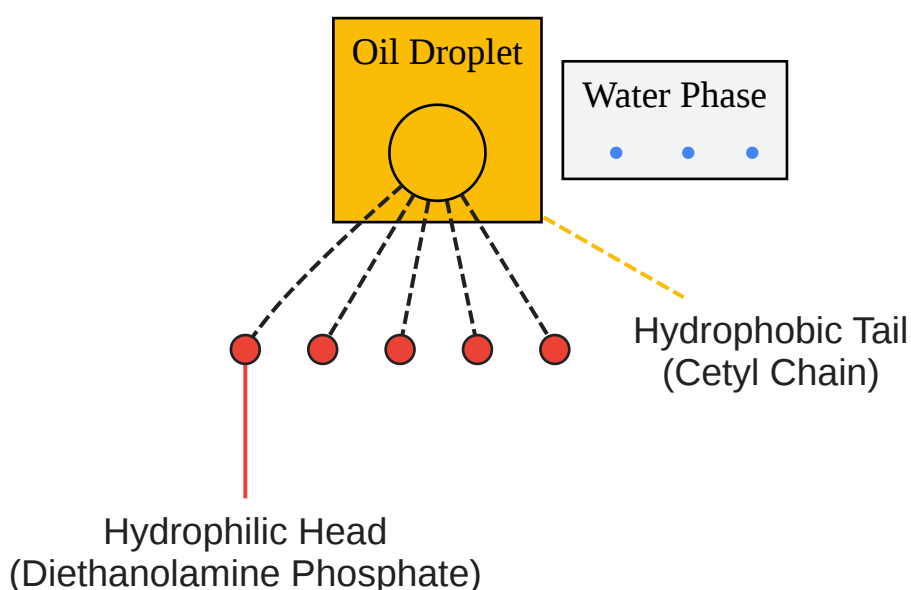
High-Performance Liquid Chromatography (HPLC):

- Principle: For the analysis of the non-volatile **diethanolamine cetyl phosphate**. Due to the lack of a strong chromophore, a universal detector like an Evaporative Light Scattering Detector (ELSD) or a Corona Charged Aerosol Detector (CAD) is often required.
- Typical Conditions:
 - Column: A C18 or a mixed-mode column.
 - Mobile Phase: A gradient of an organic solvent (e.g., acetonitrile or methanol) and water with a suitable buffer or ion-pairing agent.
 - Detector: ELSD, CAD, or Mass Spectrometry (MS).

Mechanism of Action and Applications

Emulsification Mechanism

Diethanolamine cetyl phosphate functions by adsorbing at the oil-water interface, reducing the interfacial tension between the two phases. The lipophilic cetyl tail penetrates the oil droplet, while the hydrophilic diethanolamine phosphate headgroup remains in the continuous aqueous phase. This creates a steric and electrostatic barrier around the oil droplets, preventing their coalescence and stabilizing the emulsion.



[Click to download full resolution via product page](#)

Caption: Emulsifying action at the oil-water interface.

Applications in Drug Development and Cosmetics

Diethanolamine cetyl phosphate is a key ingredient in a wide range of products due to its excellent emulsifying and stabilizing properties.

- **Topical Drug Delivery:** It is used to formulate creams, lotions, and ointments for the delivery of active pharmaceutical ingredients (APIs) to the skin. It can help to solubilize lipophilic drugs and enhance their penetration.

- **Cosmetic Formulations:** It is a common component in moisturizers, sunscreens, foundations, and hair conditioners, where it contributes to the desired texture, stability, and sensory properties of the product.^[3]
- **Cleansing Products:** Its surfactant properties make it useful in facial cleansers and body washes.

Experimental Protocols for Performance Evaluation

Emulsion Stability Testing

Protocol:

- **Accelerated Aging:** Store the emulsion at elevated temperatures (e.g., 40°C and 50°C) for a defined period (e.g., 1, 2, and 3 months). Observe for any signs of phase separation, creaming, or changes in appearance, pH, and viscosity.
- **Freeze-Thaw Cycling:** Subject the emulsion to alternating cycles of freezing (e.g., -10°C for 24 hours) and thawing at room temperature (25°C for 24 hours) for at least three cycles. Assess the emulsion's stability after each cycle.
- **Centrifugation:** Centrifuge the emulsion at a specified speed (e.g., 3000 rpm) for a set time (e.g., 30 minutes). Any separation of phases indicates instability.

Particle Size Analysis

Protocol using Dynamic Light Scattering (DLS):

- Dilute the emulsion with deionized water to a suitable concentration to avoid multiple scattering effects.
- Place the diluted sample in a cuvette and insert it into the DLS instrument.
- Measure the particle size distribution and the polydispersity index (PDI). A narrow particle size distribution and a low PDI are indicative of a stable emulsion.

Rheological Measurements

Protocol:

- Use a rheometer with a suitable geometry (e.g., cone and plate or parallel plate).
- Perform a viscosity measurement as a function of shear rate to determine the flow behavior of the emulsion (e.g., Newtonian, shear-thinning).
- Conduct an oscillatory measurement (frequency sweep) to determine the viscoelastic properties (storage modulus G' and loss modulus G''). A higher G' value typically indicates a more structured and stable emulsion.

Safety and Toxicology

The safety of **diethanolamine cetyl phosphate** is primarily linked to the safety of its components, particularly diethanolamine (DEA).

- **Diethanolamine (DEA):** Concerns have been raised about the potential for DEA to react with nitrosating agents to form N-nitrosodiethanolamine (NDELA), a potent carcinogen. For this reason, the use of DEA in cosmetics is restricted in some regions, and formulations are designed to avoid the presence of nitrosating agents.
- **Diethanolamine Cetyl Phosphate:** The compound itself is generally considered to be a low-hazard ingredient for use in cosmetics. However, as with any chemical, it may cause skin or eye irritation in some individuals. It is important to source **diethanolamine cetyl phosphate** from reputable suppliers who can provide data on residual DEA levels.

Safety Data Summary:

Endpoint	Result	Reference(s)
Eye Irritation	Causes serious eye irritation.	
Skin Irritation	May cause mild skin irritation in sensitive individuals.	
Sensitization	Not generally considered to be a skin sensitizer.	
Carcinogenicity	No data available for the salt, but concerns exist for the DEA component.	

Conclusion

Diethanolamine cetyl phosphate is a highly effective and versatile emulsifier that plays a crucial role in the formulation of a wide array of cosmetic and pharmaceutical products. Its ability to form stable oil-in-water emulsions, coupled with its favorable sensory properties, makes it a valuable tool for formulators. A thorough understanding of its chemical properties, synthesis, and analytical characterization, as outlined in this guide, is essential for its effective and safe utilization in product development. Researchers and developers should remain mindful of the regulatory landscape and safety considerations associated with diethanolamine and its derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. scribd.com [scribd.com]
- 3. Synthesis of alkyl phosphates and investigation of their surface-active properties in an alkaline surfactant polymer system for enhanced oil recovery | Tret'yakov | Proceedings of Universities. Applied Chemistry and Biotechnology [vuzbiochemi.elpub.ru]
- To cite this document: BenchChem. [Diethanolamine cetyl phosphate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14479734#diethanolamine-cetyl-phosphate-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com